

The Role of Dhodh-IN-23 in Pyrimidine Biosynthesis: A Technical Guide

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Compound of Interest

Compound Name: Dhodh-IN-23

Cat. No.: B10857303

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Introduction

Dihydroorotate dehydrogenase (DHODH) is a critical enzyme in the de novo pyrimidine biosynthesis pathway, a fundamental process for the production of nucleotides required for DNA and RNA synthesis.^{[1][2]} This mitochondrial enzyme catalyzes the fourth step in this pathway, the oxidation of dihydroorotate to orotate.^{[1][2]} Due to its essential role in cell proliferation, DHODH has emerged as a promising therapeutic target for a range of diseases, including cancer, autoimmune disorders, and viral infections.^[1] Rapidly dividing cells, such as cancer cells and activated lymphocytes, are particularly dependent on the de novo synthesis of pyrimidines, making DHODH an attractive target for selective therapeutic intervention.^{[2][3]}

This technical guide provides an in-depth overview of **Dhodh-IN-23**, a novel inhibitor of DHODH, and its role in the context of pyrimidine biosynthesis. While detailed public data on **Dhodh-IN-23** is emerging, this document consolidates the available information and provides a broader context of DHODH inhibition through data from analogous inhibitors.

Dhodh-IN-23: A Novel DHODH Inhibitor

Dhodh-IN-23 is a potent and orally active inhibitor of dihydroorotate dehydrogenase.^{[4][5][6][7]} It is currently under investigation for its potential applications in cancer research.^{[5][6][7][8]} The fundamental mechanism of action for **Dhodh-IN-23**, like other DHODH inhibitors, is the disruption of the de novo pyrimidine biosynthesis pathway.^[1] By inhibiting DHODH, this

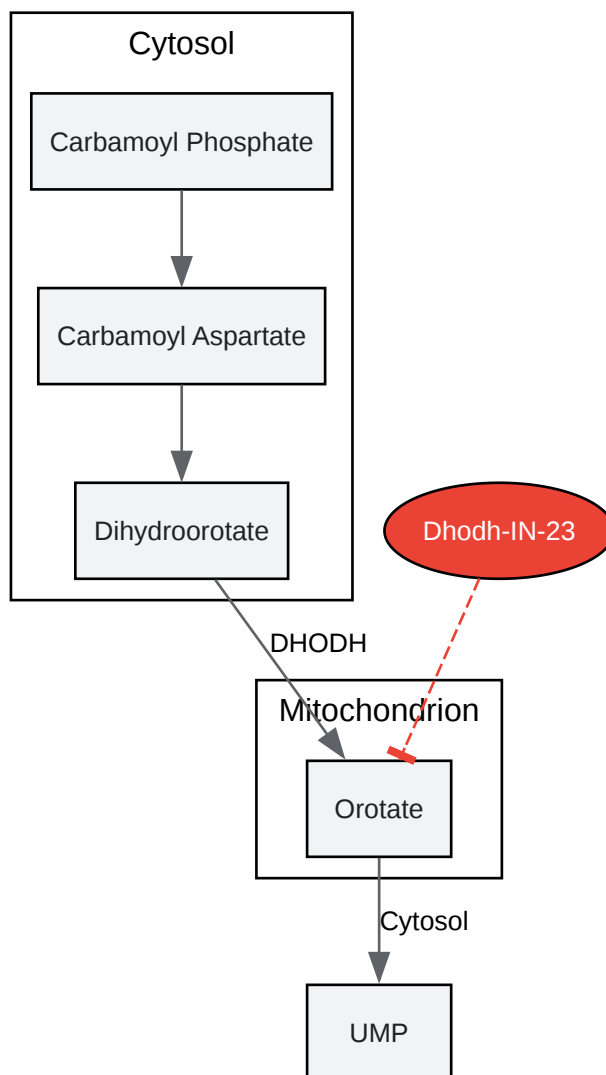
compound effectively depletes the intracellular pool of pyrimidines, which are essential for the synthesis of DNA and RNA, thereby impeding cell proliferation and growth.[\[1\]](#)

Property	Value
Molecular Formula	C ₂₄ H ₂₁ ClFNO ₄
CAS Number	1346705-53-0
Primary Target	Dihydroorotate Dehydrogenase (DHODH)
Activity	Orally active
Therapeutic Area	Cancer Research

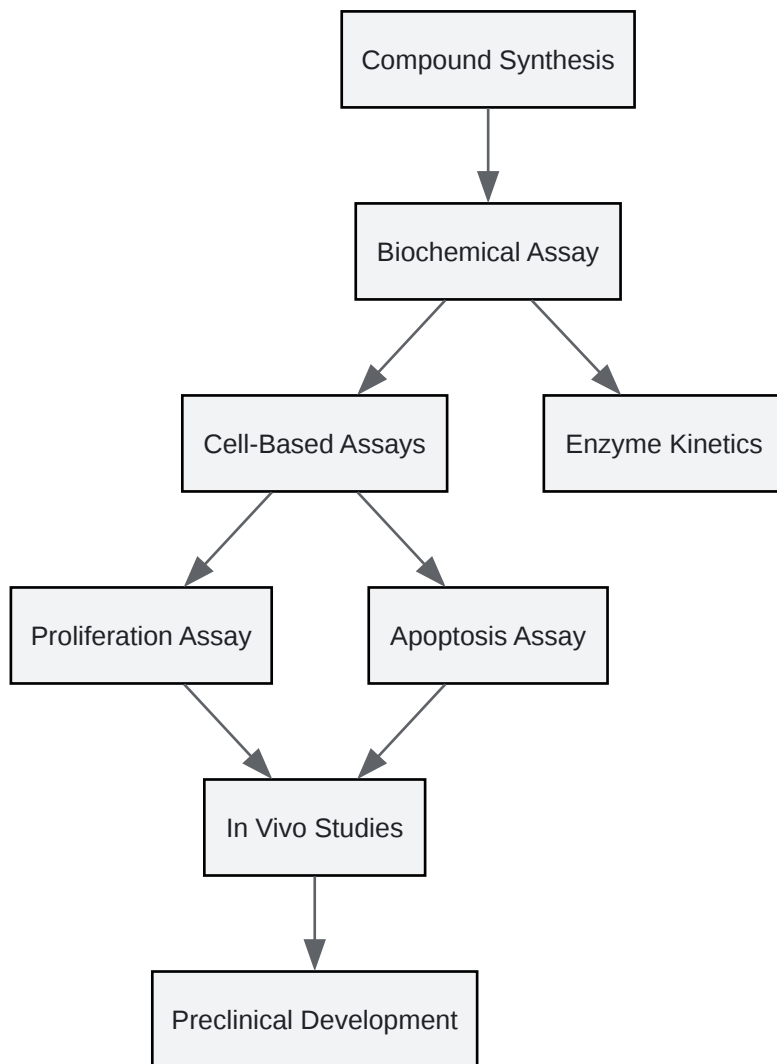
The De Novo Pyrimidine Biosynthesis Pathway and DHODH Inhibition

The de novo synthesis of pyrimidines is a multi-step enzymatic pathway that begins with bicarbonate and aspartate and culminates in the production of uridine monophosphate (UMP), a precursor for all other pyrimidine nucleotides. DHODH catalyzes a crucial oxidation step within this pathway, which is coupled to the mitochondrial electron transport chain.

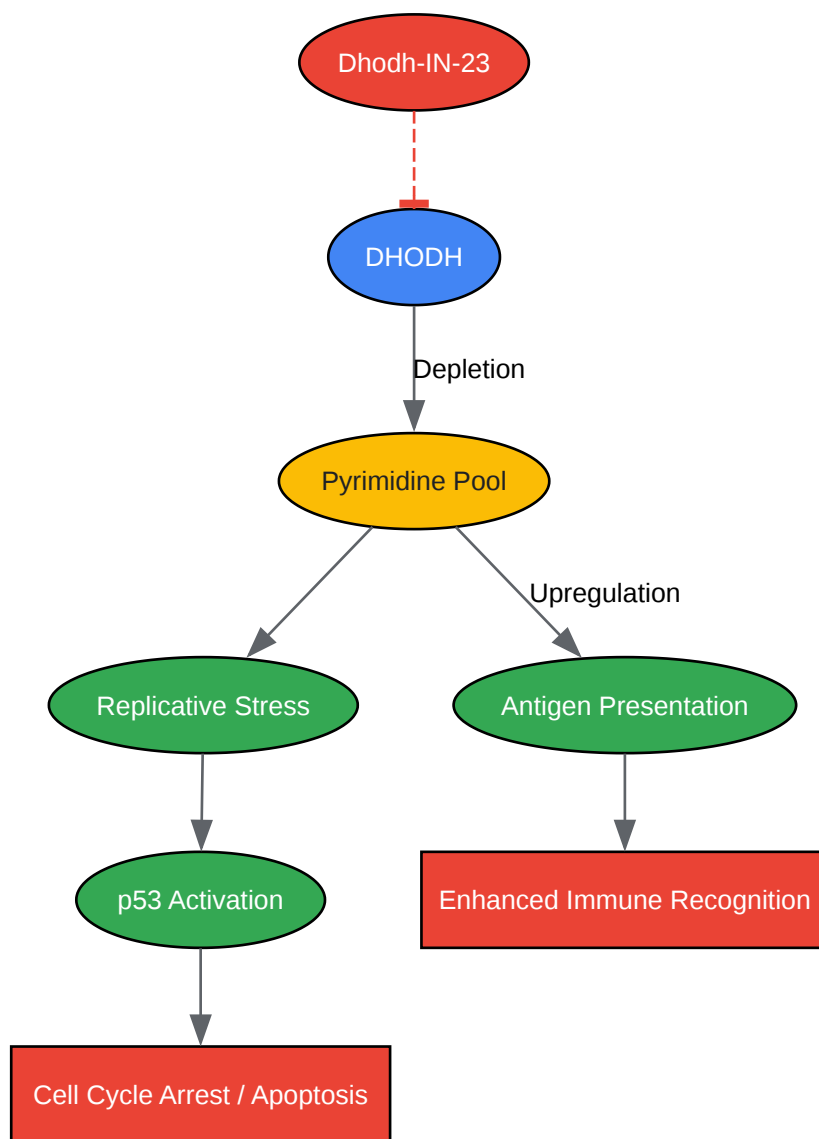
De Novo Pyrimidine Biosynthesis Pathway



Experimental Workflow for DHODH Inhibitor Characterization



Downstream Effects of DHODH Inhibition



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